

Essential Safety and Operational Guide for 3-Methyl-5-nitropyridine

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Compound of Interest

Compound Name: 3-Methyl-5-nitropyridine

Cat. No.: B1361628

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For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, use, and disposal of **3-Methyl-5-nitropyridine**. This document provides immediate, procedural, and logistical information to ensure laboratory safety and operational efficiency.

Hazard Identification and Safety Precautions

3-Methyl-5-nitropyridine is a chemical compound that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed, may cause an allergic skin reaction, and can cause serious eye damage.^{[1][2]}

Signal Word: Danger^[1]

Hazard Statements:

- H302: Harmful if swallowed.^{[1][2]}
- H317: May cause an allergic skin reaction.^{[1][2]}
- H318: Causes serious eye damage.^{[1][2]}

Precautionary Statements:

- Prevention: Avoid breathing dust, fume, gas, mist, vapors, or spray.^{[1][3]} Wash hands and any exposed skin thoroughly after handling.^{[1][4]} Do not eat, drink, or smoke when using this

product.[1][5] Wear protective gloves, protective clothing, eye protection, and face protection.

[1][3][4] Contaminated work clothing should not be allowed out of the workplace.[1][5]

- Response: If swallowed, call a poison center or doctor if you feel unwell and rinse your mouth.[1][5] If on skin, wash with plenty of soap and water.[4] If skin irritation or a rash occurs, get medical advice/attention.[1] Take off contaminated clothing and wash it before reuse.[1][4] If in eyes, rinse cautiously with water for several minutes.[1][4] Remove contact lenses, if present and easy to do, and continue rinsing.[1][4] Immediately call a poison center or doctor.[1]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[1][5]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][3][4]

Physical and Chemical Properties

Property	Value
Chemical Formula	C6H6N2O2
Molecular Weight	138.12 g/mol [2][5]
Appearance	Yellow crystalline solid[5]
Melting Point	73-75°C[5]
Solubility	Sparingly soluble in water[5]

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **3-Methyl-5-nitropyridine** in various laboratory scenarios.

Scenario	Eye and Face Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Solid (Weighing, Transferring)	Safety glasses with side shields or chemical splash goggles. [6]	Chemical-resistant gloves (e.g., nitrile). Inspect gloves before use. [3][7]	Laboratory coat. [7]	Use in a well-ventilated area or a chemical fume hood to avoid dust formation. [1][4] If ventilation is inadequate, a NIOSH-approved respirator for dusts may be necessary. [7]
Preparing Solutions	Chemical splash goggles. A face shield may be required if there is a significant splash hazard. [6][7]	Chemical-resistant gloves (e.g., nitrile). Change gloves if contaminated. [7]	Chemical-resistant laboratory coat. [7]	Work in a chemical fume hood. [8]
Running Reactions	Chemical splash goggles and a face shield, especially for reactions under pressure or with a risk of splashing. [6][7]	Chemical-resistant gloves appropriate for all chemicals in the reaction.	Flame-retardant laboratory coat if flammable solvents are used.	Work in a chemical fume hood. [8]
Handling Waste	Chemical splash goggles. [6]	Chemical-resistant gloves (e.g., nitrile).	Laboratory coat.	Work in a well-ventilated area.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible.[\[4\]](#)
- Work in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the solid form to prevent dust formation or when working with solutions.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- Remove all sources of ignition if flammable solvents are in use.[\[3\]](#)

2. Donning Personal Protective Equipment (PPE):

- Put on a laboratory coat, ensuring it is fully buttoned.[\[7\]](#)
- Wear appropriate chemical-resistant gloves; inspect them for any signs of damage before use.[\[3\]](#)[\[7\]](#)
- Wear safety glasses with side shields or chemical splash goggles.[\[6\]](#) If a splash hazard exists, also wear a face shield.[\[6\]](#)[\[7\]](#)

3. Handling the Chemical:

- Weighing and Transferring: Handle the solid carefully to avoid creating dust.[\[1\]](#) Use a spatula for transfers.
- Preparing Solutions: Slowly add the solid to the solvent to prevent splashing. Ensure the container is appropriately labeled with the chemical name and hazard information.
- Running Reactions: Use appropriate glassware and equipment. If heating, use a controlled heating source.

4. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)[\[4\]](#)
- Clean the work area to remove any residual contamination.
- Properly remove and dispose of gloves and any other disposable PPE.

Waste Disposal Plan

1. Waste Segregation and Collection:

- All waste containing **3-Methyl-5-nitropyridine** is considered hazardous waste.[9]
- Collect solid waste (e.g., contaminated paper towels, gloves, weighing paper) in a designated, labeled, and sealed hazardous waste container.
- Collect liquid waste (e.g., reaction residues, solutions) in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with incompatible waste streams.[10]

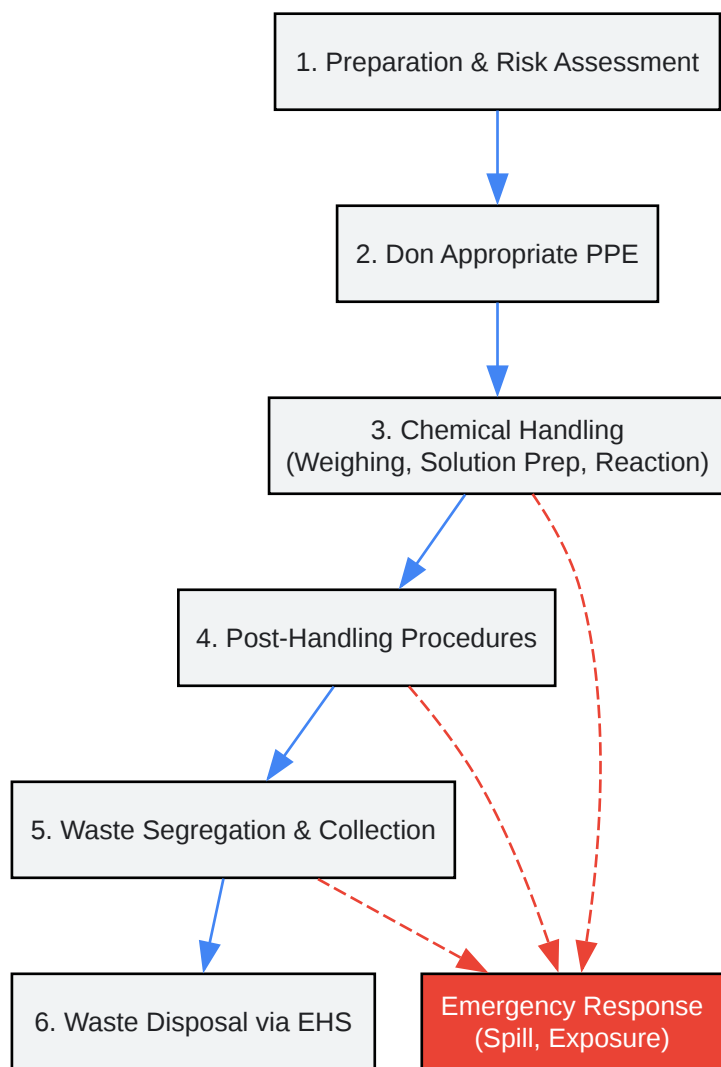
2. Container Management:

- Ensure waste containers are kept closed when not in use.[11]
- Store waste containers in a designated secondary containment area away from incompatible materials.[11]

3. Disposal Procedure:

- Dispose of all hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[9]
- Do not dispose of **3-Methyl-5-nitropyridine** or its waste down the drain or in the regular trash.[9]
- For empty chemical containers, rinse them three times with a suitable solvent. The first rinseate must be collected as hazardous waste.[11] After rinsing, deface the label and dispose of the container as directed by your institution's policies.[11]

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **3-Methyl-5-nitropyridine**.

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